

Personal protective equipment for handling 2-Bromo-2',4'-dihydroxyacetophenone

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Compound of Interest

Compound Name: 2-Bromo-2',4'-
dihydroxyacetophenone

Cat. No.: B1210229

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Essential Safety and Handling Guide for 2-Bromo-2',4'-dihydroxyacetophenone

This guide provides immediate, essential safety and logistical information for handling **2-Bromo-2',4'-dihydroxyacetophenone**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Safety Summary

2-Bromo-2',4'-dihydroxyacetophenone is a chemical that poses significant health risks. It is classified as harmful if swallowed, causes severe skin burns and eye damage, and may be corrosive to metals.^{[1][2]} Adherence to strict safety protocols is mandatory to prevent exposure and ensure a safe working environment.

Identifier	Value
CAS Number	2491-39-6[1]
Hazard Statements	H290: May be corrosive to metals[1] H302: Harmful if swallowed[1][2] H314: Causes severe skin burns and eye damage[1][2] H318: Causes serious eye damage[1]
Signal Word	Danger[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling this substance. The following equipment must be worn to minimize exposure.

Protection Type	Specific Equipment	Rationale
Eye/Face Protection	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US). A face shield should also be considered.	To protect against splashes that can cause serious eye damage.[1][3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). An impervious lab coat or chemical-resistant apron and closed-toe shoes are required.	To prevent skin contact which can cause severe burns.[1][3][4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if dust is generated or if working outside of a fume hood.	To prevent inhalation of dust, which can be harmful.[5][6]

Operational Plan for Safe Handling

A systematic approach to handling **2-Bromo-2',4'-dihydroxyacetophenone** is essential.

1. Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before starting any work.[4]
- Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
- Verify that an emergency eyewash station and safety shower are readily accessible.[5]
- Assemble all necessary PPE and ensure it is in good condition.

2. Handling:

- Conduct all handling of the solid compound within a certified chemical fume hood to minimize inhalation exposure.[6]
- Avoid the generation of dust when weighing or transferring the material.[4][5] Use smooth scooping motions rather than pouring.
- Keep the container tightly closed when not in use to prevent contamination and accidental spills.[5]
- Wash hands thoroughly after handling, even if gloves were worn.[1]

3. Accidental Spills:

- In the event of a spill, evacuate non-essential personnel from the area.[7]
- Wearing appropriate PPE, cover the spill with an inert absorbent material.
- Carefully sweep or vacuum the material into a suitable, labeled container for hazardous waste disposal.[5]
- Clean the spill area thoroughly, and decontaminate any affected surfaces.

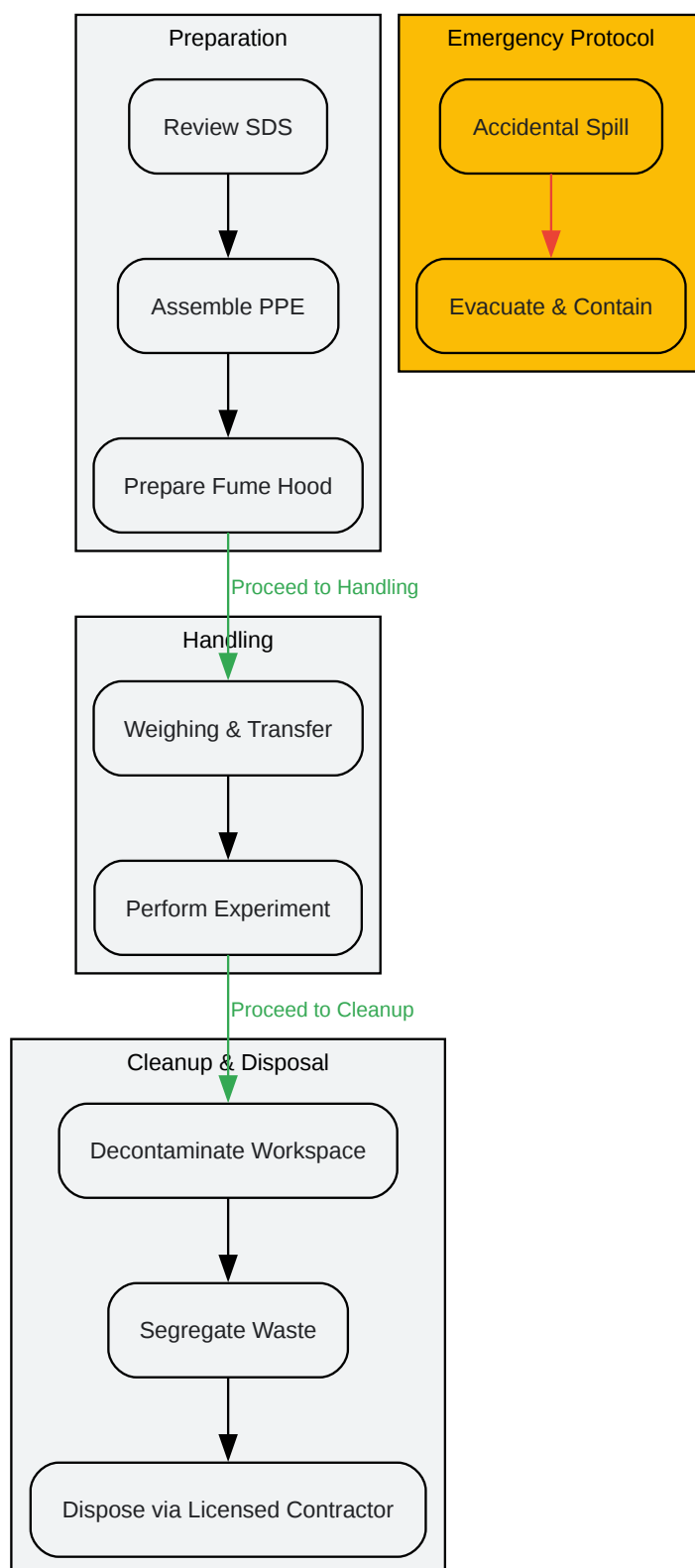
Disposal Plan

All waste containing **2-Bromo-2',4'-dihydroxyacetophenone** must be treated as hazardous waste.

- **Waste Segregation:** Do not mix this waste with other laboratory trash. Segregate solid waste (contaminated gloves, wipes, absorbent material) from liquid waste.
- **Containerization:** Place all waste into clearly labeled, sealed containers suitable for hazardous chemical waste.
- **Disposal:** Dispose of the waste through a licensed waste disposal company, following all local, state, and federal regulations.^{[1][8]} Do not dispose of this chemical down the drain.^[9] Contaminated clothing should be washed before reuse.

Procedural Workflow

The following diagram illustrates the essential workflow for the safe handling and disposal of **2-Bromo-2',4'-dihydroxyacetophenone**.



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